

Application Notes and Protocols for Ftbmt in Cell Culture

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Compound of Interest

Compound Name: *Ftbmt*

Cat. No.: *B607562*

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Introduction

Ftbmt, also known as TP-024, is a potent and selective agonist for the G protein-coupled receptor 52 (GPR52).[1][2][3] GPR52 is predominantly expressed in the striatum and nucleus accumbens, areas of the brain implicated in neuropsychiatric disorders.[4] **Ftbmt**'s activation of GPR52 leads to the stimulation of cAMP signaling.[4][5] Due to its antipsychotic and procognitive properties demonstrated in rodent models, **Ftbmt** is a valuable tool for neuroscience research and drug development, particularly in the study of schizophrenia.[4][5][6]

This document provides a detailed protocol for the proper dissolution and use of **Ftbmt** in cell culture applications.

Data Presentation

Property	Value	Source
Molecular Weight	392.35 g/mol	[1]
Appearance	White to off-white solid	N/A
Purity	≥98%	[1]
Solubility (DMSO)	Up to 100 mM	[1]
Solubility (Ethanol)	Up to 50 mM	[1]
Storage Temperature	-20°C	
EC ₅₀	75 nM	[1][3]

Experimental Protocols

Materials

- **Ftbmt** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Sterile, disposable serological pipettes and pipette tips
- Vortex mixer
- 0.22 µm sterile syringe filter
- Cell culture medium appropriate for the cell line being used
- Personal protective equipment (gloves, lab coat, safety glasses)

Preparation of a 10 mM **Ftbmt** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **Ftbmt** stock solution. Adjust volumes as needed for your specific requirements.

- Calculate the required mass of **Ftbmt**:
 - Molecular Weight (MW) of **Ftbmt** = 392.35 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x V x MW
 - Mass = 0.01 mol/L x 0.001 L x 392.35 g/mol = 0.0039235 g = 3.92 mg
- Weighing **Ftbmt**:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh 3.92 mg of **Ftbmt** powder and add it to the tared microcentrifuge tube.
- Dissolution in DMSO:
 - Add 1 mL of cell culture grade DMSO to the microcentrifuge tube containing the **Ftbmt** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Sterilization:
 - To ensure sterility for cell culture use, filter the 10 mM **Ftbmt** stock solution through a 0.22 µm sterile syringe filter into a new sterile microcentrifuge tube.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

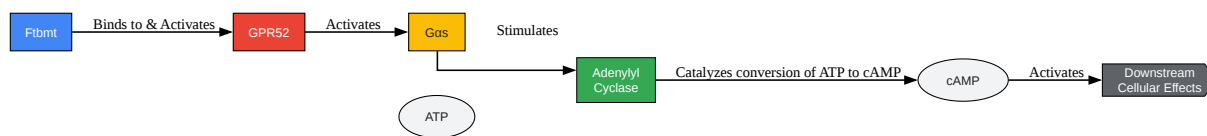
- Store the aliquots at -20°C for long-term storage. When stored at -20°C, the solution should be used within 1 month. For storage up to 6 months, it is recommended to store at -80°C.[7]

Preparation of Working Solutions in Cell Culture Medium

- Thawing the Stock Solution:
 - Thaw a single aliquot of the 10 mM **Ftbmt** stock solution at room temperature.
- Dilution into Cell Culture Medium:
 - It is crucial to perform serial dilutions to avoid precipitation of **Ftbmt** in the aqueous culture medium. A direct, large dilution of the DMSO stock into the medium can cause the compound to crash out of solution.
 - Intermediate Dilution (Recommended): First, prepare an intermediate dilution of the **Ftbmt** stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in pre-warmed (37°C) cell culture medium.
 - Final Working Concentration: Further dilute the intermediate solution to the desired final working concentration in your cell culture vessel. For example, to achieve a final concentration of 1 µM in 1 mL of medium, add 1 µL of the 1 mM intermediate solution.
 - Gently mix the medium after adding **Ftbmt** to ensure a homogenous concentration.
 - DMSO Final Concentration: Be mindful of the final concentration of DMSO in your cell culture, as high concentrations can be toxic to cells. Aim to keep the final DMSO concentration below 0.1%.

Mandatory Visualization

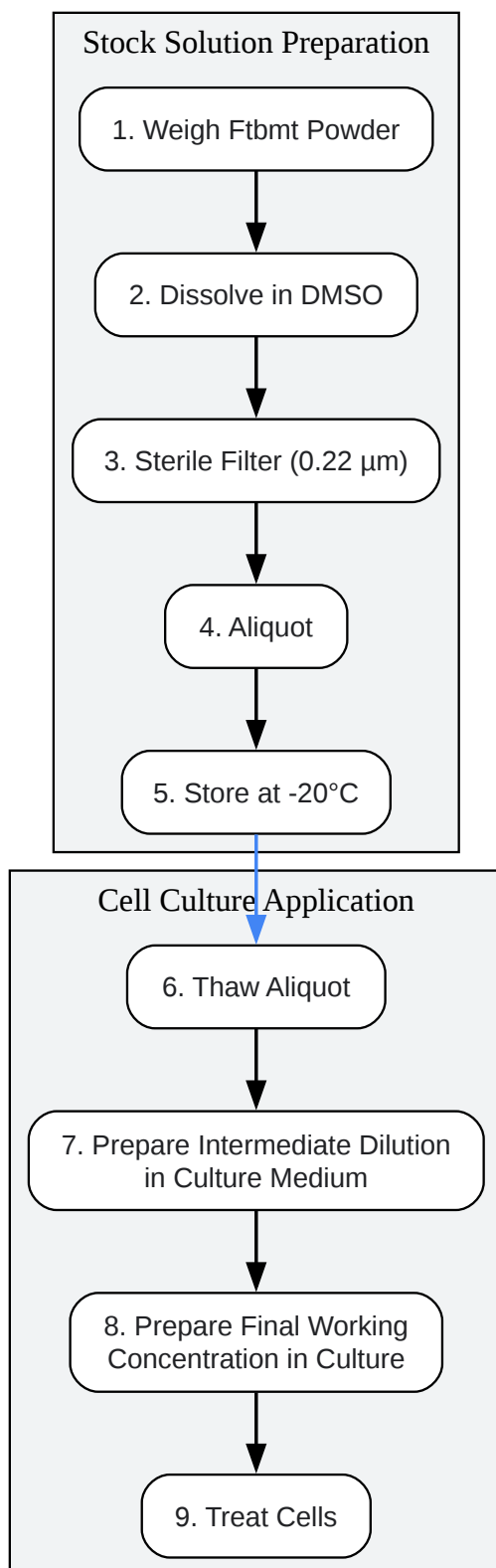
Ftbmt Signaling Pathway



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Caption: **Ftbmt** activates the GPR52 receptor, leading to downstream signaling.

Experimental Workflow for Ftbmt Dissolution and Use



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Caption: Workflow for preparing and using **Ftbmt** in cell culture experiments.

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